

2-(Methylamino)-4,6-pyrimidinediol chemical structure and analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Methylamino)-4,6-pyrimidinediol

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An In-depth Technical Guide to 2-(Methylamino)-4,6-pyrimidinediol

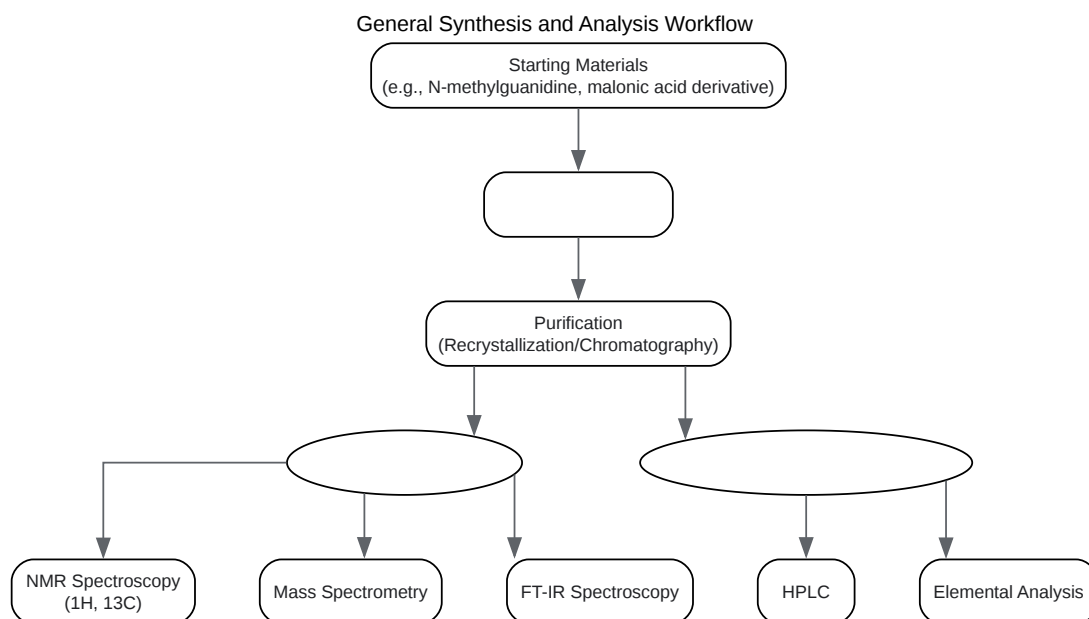
For Researchers, Scientists, and Drug Development Professionals

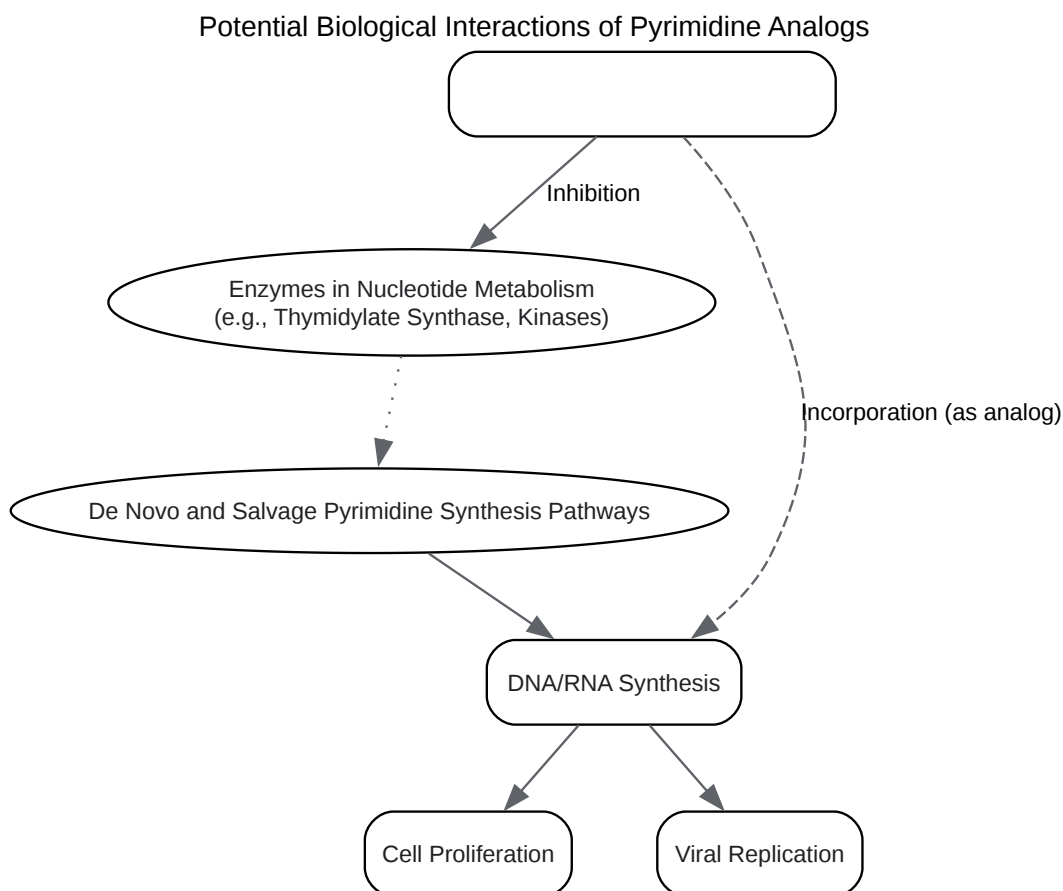
Disclaimer: Limited specific experimental data is publicly available for **2-(Methylamino)-4,6-pyrimidinediol**. This guide provides a comprehensive overview based on its known chemical properties and established principles of pyrimidine chemistry, including generalized experimental protocols for analogous compounds.

Core Chemical Identity

2-(Methylamino)-4,6-pyrimidinediol is a substituted pyrimidine derivative. The pyrimidine ring is a fundamental heterocyclic scaffold found in a vast array of biologically significant molecules, including nucleobases, vitamins, and synthetic drugs. The presence of hydroxyl and methylamino groups on the pyrimidine core suggests its potential for diverse chemical interactions and biological activities.

Chemical Structure:





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com